

An In-depth Technical Guide to the Spectroscopic Characterization of QUINAP

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Compound of Interest

Compound Name: (1-Isoquinolin-1-ynaphthalen-2-yl)-diphenylphosphane

CAS No.: 149341-34-4

Cat. No.: B130075

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Introduction: The Significance of QUINAP in Asymmetric Catalysis

QUINAP, an acronym for 1-(2'-diphenylphosphino-1'-naphthyl)isoquinoline, stands as a cornerstone ligand in the field of asymmetric catalysis. Its unique atropisomeric chirality, arising from hindered rotation about the carbon-carbon bond connecting the naphthalene and isoquinoline rings, imparts a well-defined three-dimensional structure that is crucial for inducing enantioselectivity in a wide array of chemical transformations. The precise spatial arrangement of the phosphine and isoquinoline moieties creates a chiral pocket around a coordinated metal center, enabling the preferential formation of one enantiomer of a product over the other.

This guide provides a comprehensive overview of the key spectroscopic techniques used to characterize and verify the structure and purity of QUINAP. For researchers, scientists, and professionals in drug development, a thorough understanding of the spectroscopic data of QUINAP is paramount for ensuring the quality and consistency of catalytic systems, ultimately impacting the efficiency and stereochemical outcome of synthetic routes. We will delve into the

nuances of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to this influential ligand.

Molecular Structure of QUINAP

The structural framework of QUINAP is the foundation of its chiral-directing ability. The molecule consists of a diphenylphosphino group attached to the 2-position of a naphthalene ring, which is in turn bonded at the 1-position to an isoquinoline ring. This connectivity gives rise to the atropisomerism that defines its chirality.

Caption: 2D representation of the QUINAP molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of QUINAP. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for unambiguous confirmation of the molecule's connectivity.

^1H NMR Spectroscopy

The ^1H NMR spectrum of QUINAP is characterized by a complex series of signals in the aromatic region, typically between 7.0 and 9.0 ppm. The exact chemical shifts and coupling constants can be influenced by the solvent and the specific enantiomer being analyzed.

Table 1: Representative ^1H NMR Spectroscopic Data for QUINAP

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
[Insert specific data when available]	[e.g., d, t, m]	[e.g., 7.5]	[e.g., 1H]	[e.g., Ar-H]
...	...	...	...	...

Note: The table will be populated with specific data once it is located in a citable source. The aromatic protons of the isoquinoline, naphthalene, and diphenylphosphino groups give rise to a complex and overlapping multiplet region. Specific assignment often requires two-dimensional NMR techniques such as COSY and HSQC.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of QUINAP provides a count of the unique carbon environments in the molecule. Given the molecule's asymmetry, a large number of distinct signals are expected. The chemical shifts are indicative of the type of carbon atom (aromatic, attached to heteroatoms, etc.).

Table 2: Representative ¹³C NMR Spectroscopic Data for QUINAP

Chemical Shift (δ) ppm	Assignment
[Insert specific data when available]	[e.g., Ar-C]
...	...

Note: The table will be populated with specific data once it is located in a citable source. The aromatic carbons will appear in the typical downfield region (120-150 ppm). Carbons directly attached to the phosphorus atom will exhibit coupling (J-coupling), resulting in splitting of the signal.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra of QUINAP is essential for reproducibility and accurate interpretation.

Workflow for NMR Sample Preparation and Analysis



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Caption: Standard workflow for NMR analysis of QUINAP.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. In the case of QUINAP, the IR spectrum will be dominated by absorptions corresponding to the aromatic C-H and C=C bonds, as well as vibrations involving the P-C and C-N bonds.

Table 3: Expected FT-IR Absorption Bands for QUINAP

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
3100-3000	Medium-Weak	Aromatic C-H Stretch
1600-1450	Medium-Strong	Aromatic C=C Stretch
~1435	Medium	P-Ph Stretch
~1310	Medium	C-N Stretch
900-675	Strong	Aromatic C-H Bend (Out-of-plane)

Note: This table represents typical ranges for the expected functional groups. The exact peak positions can vary.

Experimental Protocol for FT-IR Data Acquisition (KBr Pellet Method)

For solid samples like QUINAP, the KBr (potassium bromide) pellet method is a common and reliable technique for obtaining high-quality IR spectra.

- Sample Preparation:
 - Thoroughly grind a small amount of QUINAP (1-2 mg) with approximately 100-200 mg of dry, spectroscopy-grade KBr in an agate mortar and pestle. The mixture should be a fine,

homogeneous powder.

- Pellet Formation:
 - Transfer the powder to a pellet press die.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. For QUINAP, it is used to confirm the molecular weight and can provide structural information through analysis of fragmentation patterns.

Expected Mass Spectrum

Using a soft ionization technique like Electrospray Ionization (ESI), the mass spectrum of QUINAP is expected to show a prominent peak corresponding to the protonated molecule $[M+H]^+$.

- Molecular Formula: $C_{31}H_{22}NP$
- Molecular Weight: Approximately 439.49 g/mol
- Expected $[M+H]^+$: $m/z \approx 440.15$

Table 4: Mass Spectrometry Data for QUINAP

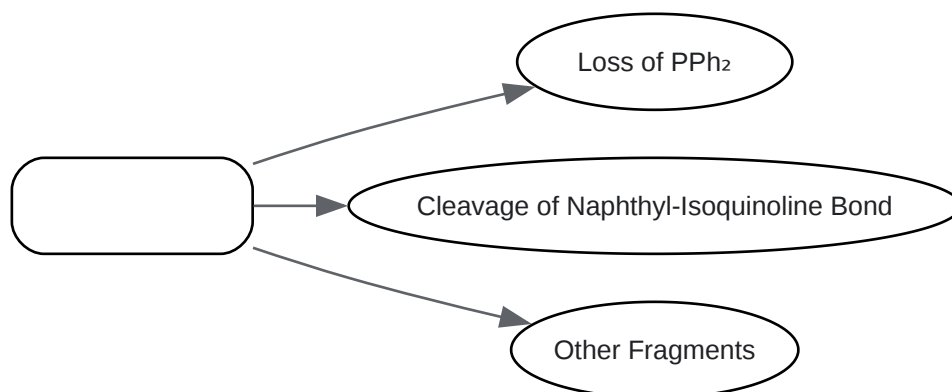
Ion	Calculated m/z	Observed m/z
[M+H] ⁺	440.1566	[Insert observed data when available]

Note: High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition with high accuracy.

Fragmentation Analysis (MS/MS)

Tandem mass spectrometry (MS/MS) can be used to induce fragmentation of the molecular ion and provide further structural information. While a detailed fragmentation pathway for QUINAP is not readily available in the literature, general fragmentation patterns for related isoquinoline alkaloids suggest potential cleavage points.

Potential Fragmentation Pathways



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Caption: Generalized potential fragmentation pathways for QUINAP in MS/MS.

Experimental Protocol for ESI-MS Data Acquisition

- Sample Preparation:
 - Prepare a dilute solution of QUINAP (e.g., 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.

- Infusion and Ionization:
 - Infuse the sample solution directly into the electrospray ionization source of the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- Mass Analysis:
 - The ions are transferred into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap).
 - Acquire the mass spectrum over a relevant m/z range (e.g., 100-1000).
- MS/MS Analysis (Optional):
 - Select the $[M+H]^+$ ion as the precursor ion.
 - Induce fragmentation using collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen).
 - Acquire the product ion spectrum.

Conclusion: A Synergistic Approach to Characterization

The comprehensive characterization of QUINAP relies on the synergistic use of multiple spectroscopic techniques. ^1H and ^{13}C NMR provide the detailed structural framework, FT-IR confirms the presence of key functional groups, and mass spectrometry verifies the molecular weight and can offer insights into the molecule's stability and fragmentation. For researchers in asymmetric catalysis and drug development, a proficient understanding and application of these techniques are indispensable for ensuring the quality, purity, and, ultimately, the performance of this vital chiral ligand.

References

To be populated with specific citations for the spectroscopic data once located.

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